

Structural Elucidation of 1,2-Bis(3,7-dimethyloctyloxy)-4,5-dinitrobenzene

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Compound of Interest

Compound Name: 1,2-Bis(3,7-dimethyloctyloxy)-4,5-dinitrobenzene

CAS No.: 816463-62-4

Cat. No.: B12521041

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Executive Summary & Strategic Context

In the development of organic electronics and supramolecular materials, solubility is the primary bottleneck.[2][3] The 3,7-dimethyloctyl chain (derived from citronellol/tetrahydrogeraniol) is strategically employed to suppress

-
stacking aggregation in the final phthalocyanine or porphyrin macrocycles.[1][3]

This guide details the structural validation of the dinitro-precursor. The critical challenge here is not merely confirming the formula, but rigorously distinguishing the 4,5-dinitro regioisomer from the thermodynamically possible 3,6-dinitro impurity, and verifying the integrity of the chiral alkyl chains.[1]

Synthetic Pathway & Logic

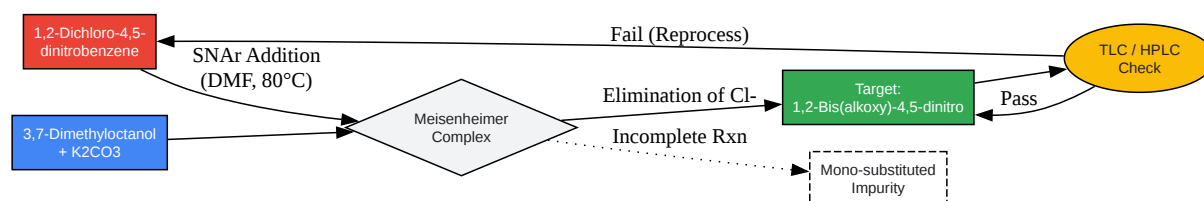
To ensure structural certainty, we rely on a regiochemically locked synthesis route.^{[1][2][3]} Direct nitration of 1,2-bis(3,7-dimethyloctyloxy)benzene is discouraged due to the formation of inseparable isomeric mixtures (3,4-, 3,6-, and 4,5-dinitro species).^[1]

Recommended Protocol: Nucleophilic Aromatic Substitution (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

) on 1,2-dichloro-4,5-dinitrobenzene. This method guarantees the nitro groups remain at positions 4 and 5.^{[1][3]}

Experimental Workflow

- Reagents: 1,2-Dichloro-4,5-dinitrobenzene (1 eq), 3,7-dimethyloctanol (2.2 eq), (anhydrous, 4 eq).^{[1][3]}
- Solvent: DMF or NMP (Dry, ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">
^{[1][3]}
- Mechanism: The strong electron-withdrawing effect of the two nitro groups activates the chlorine atoms for displacement by the alkoxide.^{[1][2][3]}



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Figure 1: Regioselective synthesis workflow via Nucleophilic Aromatic Substitution (

).

Structural Elucidation: The Multi-Modal Approach[1][3]

A. Nuclear Magnetic Resonance (NMR)

NMR is the primary tool for validating the substitution pattern.[1][2][3]

1. The Symmetry Test (

-NMR)

The molecule possesses

symmetry (assuming time-averaged conformation of alkyl chains).[1][3]

- Aromatic Region: You must observe exactly one singlet integrating to 2 protons.[1][2][3]
 - Observation:ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted">

7.25 – 7.45 ppm (Singlet, 2H).[1][3]
 - Logic: Protons at positions 3 and 6 are chemically equivalent.[1][2][3]
 - Failure Mode: If you see two doublets, you have mono-substitution (one Cl remaining).[1][2][3] If you see complex multiplets, you likely have a mixture of isomers from an improper starting material.[1][2][3]

2. The Regioisomer Confirmation (NOE)

How do we distinguish 4,5-dinitro from 3,6-dinitro if both produce a singlet?

- Technique: 1D-NOE (Nuclear Overhauser Effect) or 2D-NOESY.[1][2][3]
- The Test: Irradiate the

-methylene protons (

) at

ppm.

- Prediction (4,5-isomer): You will observe a strong NOE enhancement of the aromatic singlet because the protons at C3/C6 are spatially close (ortho) to the alkoxy chain.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Prediction (3,6-isomer): The aromatic protons are meta to the alkoxy chain (blocked by the nitro group).[\[1\]](#)[\[2\]](#)[\[3\]](#) NOE will be negligible.[\[1\]](#)[\[2\]](#)[\[3\]](#)

3. Side-Chain Verification (

&

)

The 3,7-dimethyloctyl chain is chiral.[\[1\]](#)[\[3\]](#) If using racemic alcohol, the product will be a mixture of diastereomers (

).

- Effect: The aromatic singlet may appear as a very tight "doublet-like" splitting or show line broadening due to diastereomeric environments, though often unresolved at 300/400 MHz.
[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Key Shifts:
 - 4.15 ppm (Triplet, 4H,
[\[1\]](#)[\[3\]](#)
 - 0.85 - 0.95 ppm (Overlapping doublets, 18H, Methyl groups).[\[1\]](#)[\[3\]](#)

B. Infrared Spectroscopy (FT-IR)

Used to confirm the presence of the nitro group and the ether linkage.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Functional Group	Wavenumber (<code>ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted"></code>)	Assignment	Notes
Nitro ()	1530 - 1540	Asymmetric Stretch	Strong intensity; diagnostic for aromatic nitro. [1] [3]
Nitro ()	1340 - 1350	Symmetric Stretch	Often sharper than the asymmetric band. [1] [3]
Ether (<code>ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted"></code>)	1260 - 1280	Stretch	Confirms successful displacement of Chlorine. [1] [3]
Alkyl (<code>ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted"></code>)	2850 - 2960	C-H Stretch	Intense bands due to long branched chains. [1] [3]

C. Mass Spectrometry & Elemental Analysis[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Method: HRMS (ESI+ or MALDI-TOF).[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Target Ion:ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

or

.[\[1\]](#)[\[3\]](#)

- Isotopic Pattern: Check for the absence of Chlorine isotope patterns (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

3:1 ratio).[\[1\]](#)[\[3\]](#) Presence of Cl indicates incomplete substitution.[\[1\]](#)[\[2\]](#)[\[3\]](#)

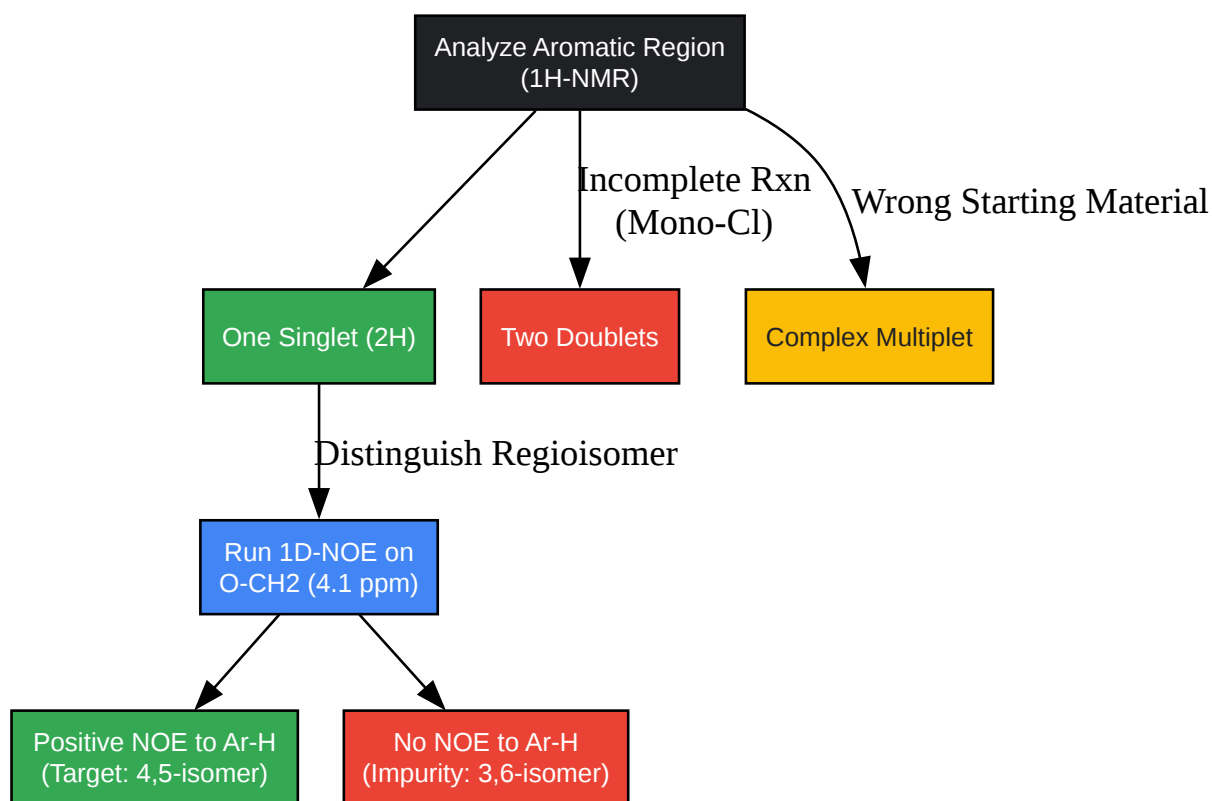
Analytical Data Summary Table

Use this table to validate your experimental results.

Parameter	Expected Value / Range	Interpretation
Appearance	Yellow crystalline solid	Nitro-aromatics are characteristically yellow. [1] [2] [3]
Melting Point	ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">	Lower than methyl-analogues due to branched alkyl chains. [1] [3]
ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted"> NMR (Ar-H)	7.30 ppm (s, 2H)	Confirms symmetry and high purity. [1] [3]
ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted"> NMR ()	4.12 ppm (t, 4H)	Confirms alkoxy attachment.
NMR (Ar-C)	3 signals (quat), 1 signal (CH)	152.0 (C-O), 136.5 (C-N), 108.0 (C-H). [1] [3]
HRMS (m/z)	Calc: 510.3 (approx)	Exact mass depends on ionization (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted"> vs) [1] [3]

Troubleshooting & Isomer Logic

The following decision tree helps resolve ambiguity in the NMR spectrum.



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Figure 2: NMR Decision logic for validating regiochemistry.

References

- Wöhrle, D., & Schnurpfeil, G. (2012).^{[1][2][3]} Phthalocyanines: Properties and Applications. In The Porphyrin Handbook. This seminal work details the synthesis of phthalocyanine precursors from catechol derivatives.^{[1][2][3]}
 - ^{[1][2][3]}
- McKeown, N. B. (1998).^{[1][2][3]} Phthalocyanine Materials: Synthesis, Structure and Function. Cambridge University Press.^{[1][2][3]} Provides specific protocols for the alkylation of dinitrocatechols to improve solubility.
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- NIST Chemistry WebBook. 1,2-Dimethoxy-4,5-dinitrobenzene Infrared Spectrum. Used as a reference standard for the nitro-veratrole core spectral features. [1][2][3]
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- Lutsen, L., et al. (1999). [1][2][3][4] Synthesis and Characterization of Soluble PPV Derivatives. Describes the specific NMR shifts of the 3,7-dimethyloctyloxy chain in aromatic systems.
 - [1][2][3]

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